



N-Desmethyl Rosiglitazone-d4: A Technical Guide for Rese

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Compound of Intere	st	
Compound Name:	N-Desmethyl Rosiglitazone-d4	
Cat. No.:	B602727	Get

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **N-Desmethyl Rosiglitazone-d4**, biological pathways of its parent compound, Rosiglitazone.

N-Desmethyl Rosiglitazone-d4 is the deuterium-labeled version of N-Desmethyl Rosiglitazone, a major metabolite of the antidiabetic drug Rosiglitaz potent and selective agonist for the peroxisome proliferator-activated receptor-gamma (PPARy).[2][3] The deuterated form is primarily utilized as an ir studies to ensure accurate quantification of Rosiglitazone and its metabolites in biological samples.[4]

Suppliers and Pricing

A number of chemical suppliers offer **N-Desmethyl Rosiglitazone-d4**. The following table summarizes publicly available information on suppliers and to change and may not include shipping and handling fees. For the most current pricing, it is recommended to request a quote directly from the suppl

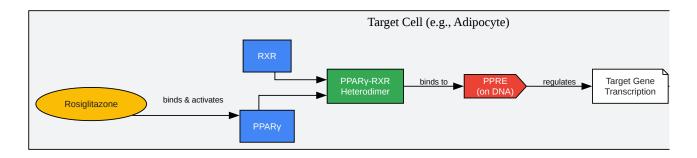
Supplier	Catalog Number	Purity	Quantity	Price
Mithridion	-	-	1 mg	\$499.28[5]
Santa Cruz Biotechnology	SC-217A04	-	-	Request Quote
MedChemExpress	HY-118788S	-	-	Request Quote
Veeprho	-	-	-	Request Quote
Immunomart	HY-118788S	-	-	Request Quote
YMIMLab	B70178	-	1 mg	¥4310.00

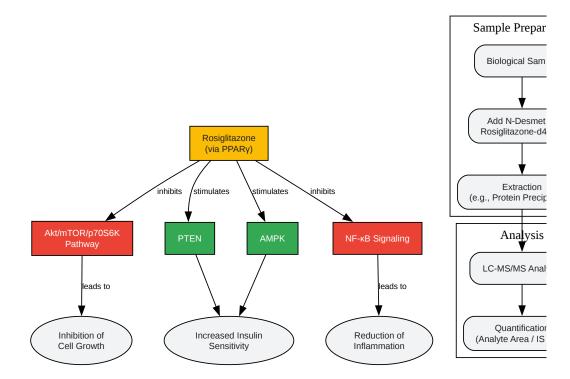
Mechanism of Action: The Rosiglitazone Signaling Pathway

Rosiglitazone, the parent compound of N-Desmethyl Rosiglitazone, exerts its therapeutic effects by acting as a selective agonist of the nuclear recept the modulation of a wide array of genes involved in glucose and lipid metabolism, ultimately enhancing insulin sensitivity.[2][3]

Upon activation, PPARy forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as perox the promoter regions of target genes, thereby regulating their transcription.







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